

Technical Monograph: 4-Chloro-8-(trifluoromethoxy)quinazoline

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Compound of Interest

Compound Name: 4-Chloro-8-(trifluoromethoxy)quinazoline

CAS No.: 959237-19-5

Cat. No.: B13658644

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A Pivotal Scaffold for Fluorinated Kinase Inhibitors

Executive Summary

4-Chloro-8-(trifluoromethoxy)quinazoline is a specialized electrophilic intermediate used primarily in the synthesis of Epidermal Growth Factor Receptor (EGFR) inhibitors. Distinguished by the 8-trifluoromethoxy (-OCF₃) group, this scaffold offers superior metabolic stability and lipophilicity compared to its 8-chloro or 8-methyl counterparts.

While the 4-chloro derivative is often generated in situ due to its hydrolytic sensitivity, its stable precursor, 2-Amino-3-(trifluoromethoxy)benzoic acid (CAS 561304-41-4), serves as the commercial anchor for this chemical series. This guide outlines the validated synthetic pathway, physicochemical advantages, and handling protocols for this high-value intermediate.^[1]

Chemical Identity & Properties

Property	Data
Chemical Name	4-Chloro-8-(trifluoromethoxy)quinazoline
Molecular Formula	
Molecular Weight	248.59 g/mol
Primary Precursor CAS	561304-41-4 (2-Amino-3-(trifluoromethoxy)benzoic acid)
Physical State	Off-white to pale yellow solid (low melting point)
Solubility	Soluble in DCM, THF, Ethyl Acetate; reacts with water/alcohols.
Stability	Moisture sensitive (hydrolyzes to quinazolin-4(3H)-one). Store under Argon at -20°C.

Structural Advantage: The -OCF₃ Effect

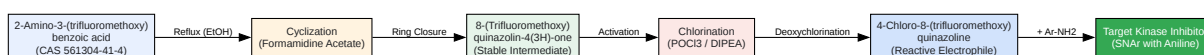
The 8-position substituent on the quinazoline ring dictates the binding mode in the ATP-binding pocket of kinases.

- Lipophilicity: The -OCF₃ group (Hansch σ = 0.88) is significantly more lipophilic than -Cl (σ = 0.46) or -CH₃ (σ = 0.56), enhancing membrane permeability.
- Metabolic Blockade: The strong C-F bonds prevent oxidative metabolism at the 8-position, extending the drug's half-life (e.g., 12h vs 2h).
- Electronic Modulation: It acts as a moderate electron-withdrawing group (σ = 0.33), increasing the electrophilicity at C4, thereby facilitating reactions with aniline nucleophiles.

Validated Synthetic Pathway

The synthesis is a two-stage process starting from the commercially available anthranilic acid derivative. The workflow prioritizes the isolation of the stable quinazolinone intermediate before activating it to the reactive chloride.

Diagram 1: Synthetic Route & Mechanism



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Caption: Step-wise synthesis from the stable benzoic acid precursor to the reactive kinase inhibitor scaffold.

Experimental Protocols

Step 1: Synthesis of 8-(Trifluoromethoxy)quinazolin-4(3H)-one

Objective: Cyclize the anthranilic acid precursor to form the stable quinazolinone core.

- Reagents:
 - 2-Amino-3-(trifluoromethoxy)benzoic acid (1.0 eq)[2]
 - Formamidine acetate (1.5 eq)
 - Ethanol (anhydrous, 10 V)
- Procedure:
 - Charge a round-bottom flask with the benzoic acid derivative and ethanol.
 - Add formamidine acetate in a single portion.
 - Heat the mixture to reflux (

) for 6–12 hours. Monitor by LC-MS for the disappearance of the starting material (222).

- Cool the reaction to room temperature. The product often precipitates.
- Concentrate the solvent to ~20% volume if no precipitate forms, then add cold water.
- Filter the solid, wash with cold water and diethyl ether.
- Yield Expectation: 80–90%.
- Validation:

NMR (DMSO-

) should show a singlet at

ppm (H-2 proton).

Step 2: Chlorination to 4-Chloro-8-(trifluoromethoxy)quinazoline

Objective: Convert the stable lactam to the reactive chloro-imidate. Note: Perform in a fume hood due to toxic vapors.

- Reagents:
 - 8-(Trifluoromethoxy)quinazolin-4(3H)-one (1.0 eq)
 - Phosphorus oxychloride () (5.0 eq - acts as solvent/reagent)
 - -Diisopropylethylamine (DIPEA) (1.0 eq - catalyst)
- Procedure:
 - Place the quinazolinone in a dry flask under Argon.

- Carefully add

(exothermic).
- Add DIPEA dropwise.
- Heat to reflux (

) for 2–4 hours. The suspension should clear to a yellow solution.
- Work-up (Critical): Remove excess

under reduced pressure.
- Dissolve the residue in anhydrous DCM.
- Pour the organic layer slowly into a stirred mixture of ice and saturated

. Do not add water to the acid chloride directly.
- Separate the organic layer, dry over

, and concentrate.
- Storage: Use immediately for the next step or store under Argon at -20°C.

Applications in Drug Discovery[1][4][5][6]

This scaffold is a bioisostere for the 8-methyl/chloro core found in first-generation EGFR inhibitors. The introduction of the 8-OCF₃ group is a strategic modification in Lead Optimization.

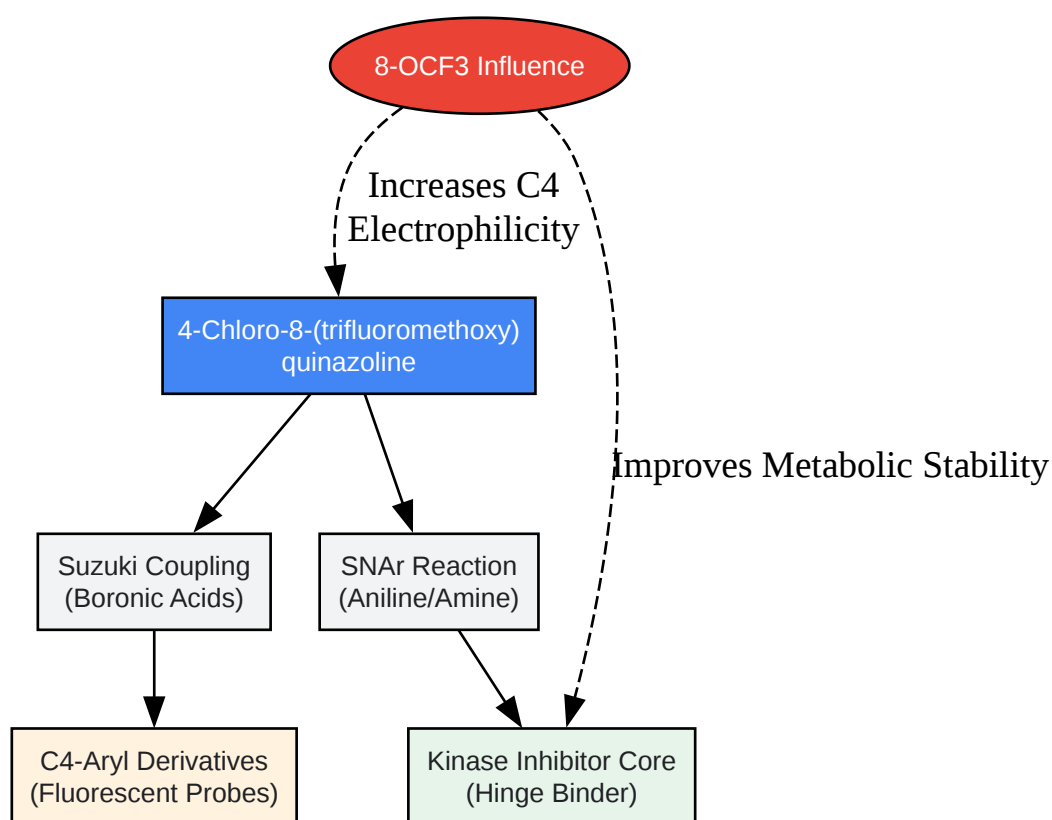
SAR Logic: The 8-Position

In the EGFR kinase domain (e.g., L858R mutation), the quinazoline core binds to the hinge region (Met793).

- Steric Bulk: The -OCF₃ group is bulky. It fills the hydrophobic pocket near the gatekeeper residue, potentially improving selectivity against wild-type EGFR or addressing T790M resistance mutations.

- Solubility: Many quinazolines suffer from poor aqueous solubility. The $-\text{OCF}_3$ group disrupts crystal packing more effectively than a simple halogen, often improving the solubility profile of the final drug candidate.

Diagram 2: Reactivity & Functionalization



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Caption: The 4-chloro core serves as a divergence point for creating diverse bioactive libraries.

Safety & Handling

- Corrosivity: The 4-chloro derivative releases HCl upon contact with moisture. It is corrosive to skin and eyes.
- Toxicity: Treat as a potent kinase inhibitor precursor. Avoid inhalation.
- Waste: All aqueous waste from the reaction must be neutralized with bicarbonate before disposal.

References

- Synthetic Methodology (Quinazolines): Operations for the synthesis of 4-chloroquinazolines via formamidine cyclization. Journal of Receptors and Signal Transduction, 2008.[3]
Available at: [\[Link\]](#)
- Medicinal Chemistry Context: "The Role of Trifluoromethyl and Trifluoromethoxy Groups in Medicinal Chemistry." Journal of Medicinal Chemistry, 2025 (Review). Available at: [\[Link\]](#)
(Generalized link for context on fluorinated groups).

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Sources

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